

# Application Notes and Protocols for In Vivo Dosing of AB-680

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## Compound of Interest

Compound Name: AB-680 ammonium

Cat. No.: B11929062

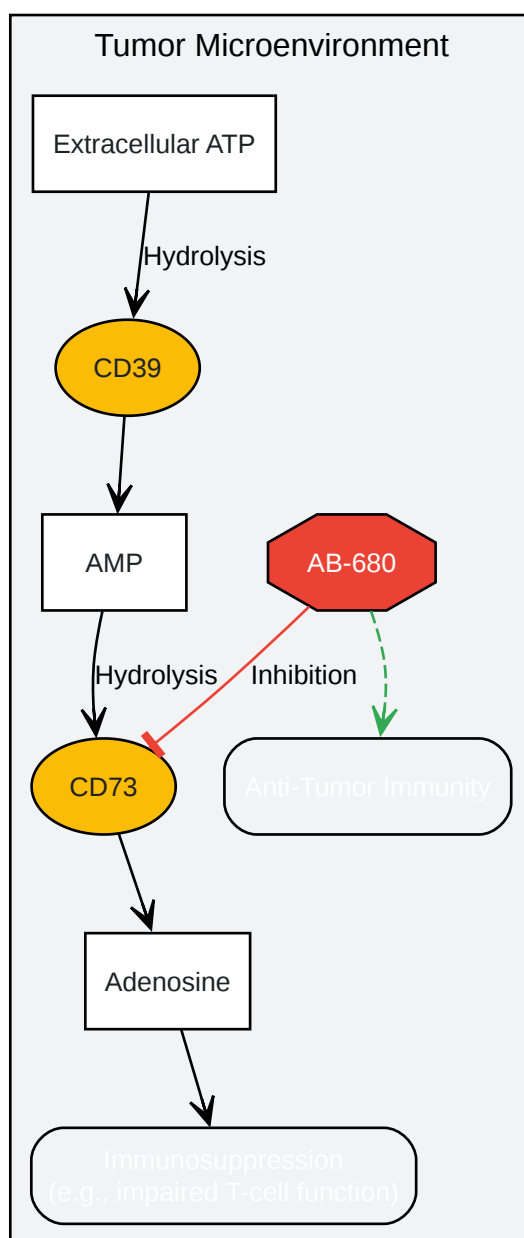
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## Introduction

AB-680, also known as Quemliclustat, is a highly potent, reversible, and selective small-molecule inhibitor of CD73 (ecto-5'-nucleotidase).[1][2] CD73 is a key enzyme in the adenosine signaling pathway, responsible for the conversion of adenosine monophosphate (AMP) to the immunosuppressive nucleoside adenosine within the tumor microenvironment (TME).[3][4] By inhibiting CD73, AB-680 blocks the production of adenosine, thereby reversing adenosine-mediated immunosuppression and promoting an anti-tumor immune response.[3][5] Preclinical studies have demonstrated that AB-680 can inhibit tumor growth, both as a monotherapy and in combination with other immunotherapies like anti-PD-1 antibodies.[5][6] These application notes provide detailed protocols for the preparation and in vivo dosing of **AB-680 ammonium** salt for preclinical research.

Diagram of the AB-680 Mechanism of Action



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Caption: Mechanism of AB-680 in the tumor microenvironment.

## Data Presentation

## Chemical and Physical Properties

Property	Value	Reference
Synonyms	Quemliclustat, AB680	[7][8]
Molecular Formula	C <sub>20</sub> H <sub>24</sub> ClFN <sub>4</sub> O <sub>9</sub> P <sub>2</sub>	[8][9]
Molecular Weight	580.82 g/mol	[8][9]
CAS Number	2105904-82-1	[9]
Appearance	White to off-white solid powder	[7]
Purity	≥95%	[8]
Storage	Store at -20°C under nitrogen. In solvent, store at -80°C for up to 1 year.	[9]

## Solubility Data

The solubility of AB-680 in various solvents and formulations is crucial for preparing appropriate dosing solutions. The following tables summarize available solubility data.

Table 1: Solubility in Single or Simple Solvents

Solvent	Concentration	Notes	Reference
DMSO	≥100 mg/mL (172.17 mM)	Use fresh, moisture-free DMSO. May require sonication.	[1][10]
Water	7 mg/mL (12.05 mM)	[2]	[7][9]
Ethanol	25 mg/mL (43.04 mM)	[2]	
Saline	≥0.5 mg/mL (0.86 mM)	With 1% DMSO as a co-solvent.	

Table 2: Solubility in In Vivo Formulations

Formulation Composition (v/v)	Achieved Concentration	Resulting Solution	Reference
10% DMSO, 90% Corn Oil	≥7.5 mg/mL (12.91 mM)	Clear solution	<a href="#">[7]</a> <a href="#">[9]</a>
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥7.5 mg/mL (12.91 mM)	Clear solution	<a href="#">[7]</a> <a href="#">[9]</a>
5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	≥2.5 mg/mL (4.30 mM)	Clear solution	<a href="#">[9]</a>
5% DMSO, 95% (20% SBE-β-CD in Saline)	2.5 mg/mL (4.30 mM)	Suspended solution; requires sonication	<a href="#">[7]</a> <a href="#">[9]</a>

## Experimental Protocols

### Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of AB-680 for further dilution into final dosing formulations.

Materials:

- **AB-680 ammonium** salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Allow the AB-680 vial to equilibrate to room temperature before opening.

- Weigh the desired amount of AB-680 powder in a sterile conical tube.
- Add the required volume of anhydrous DMSO to achieve the desired concentration (e.g., 100 mg/mL).[1]
- Vortex the solution thoroughly until the powder is completely dissolved.
- If necessary, use an ultrasonic bath to aid dissolution.[9][10]
- Store the stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Preparation of Dosing Formulations

Objective: To prepare a sterile and biocompatible formulation of AB-680 suitable for in vivo administration. The choice of formulation will depend on the desired route of administration and dose level.

Formulation 1: Saline-based solution for intravenous (IV) administration

Materials:

- AB-680 stock solution in DMSO
- Sterile Saline (0.9% NaCl)
- Sterile polypropylene tubes
- Sterile filters (0.22 µm)

Protocol:

- Thaw the AB-680 DMSO stock solution.
- In a sterile tube, dilute the stock solution with sterile saline to the final desired concentration. For example, to prepare a 0.5 mg/mL solution, add 1% of a 50 mg/mL DMSO stock to 99% saline.[7][9]
- Vortex gently to mix.

- Sterilize the final dosing solution by passing it through a 0.22 µm sterile filter.
- Prepare fresh on the day of dosing.

Formulation 2: Co-solvent formulation for higher concentration IV or IP administration

Materials:

- AB-680 stock solution in DMSO
- PEG300
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile polypropylene tubes

Protocol:

- This protocol is for a final formulation of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% saline.[9]
- In a sterile tube, add the required volume of the AB-680 DMSO stock solution.
- Add PEG300 and vortex until the solution is homogenous.
- Add Tween-80 and vortex until the solution is homogenous.
- Finally, add the saline and vortex to obtain a clear solution.
- Prepare fresh on the day of dosing.

## In Vivo Dosing Protocol

Objective: To administer the prepared AB-680 formulation to preclinical animal models.

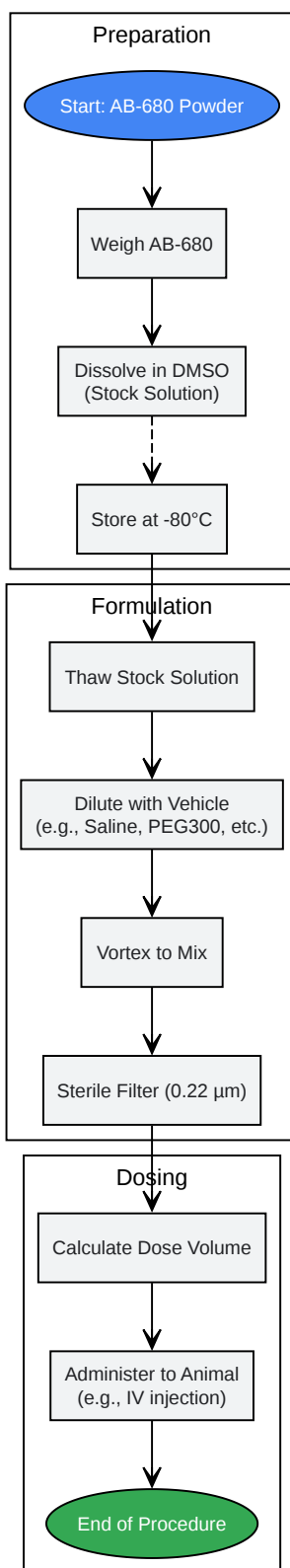
Considerations:

- Dose: Preclinical studies in murine models have utilized doses such as 10 mg/kg.[8] Dose-escalation studies in healthy human volunteers have evaluated single intravenous doses from 0.1 mg to 25 mg.[5][7]
- Route of Administration: Intravenous administration is common for AB-680.[5]
- Dosing Schedule: A bi-weekly (Q2W) dosing schedule has been suggested based on its pharmacokinetic profile.[4][5]
- Animal Models: Murine B16F10 melanoma models have been used to show the efficacy of AB-680.[5]

Protocol (Example for IV administration in mice):

- Prepare the desired AB-680 formulation as described above.
- Warm the dosing solution to room temperature.
- Gently restrain the mouse and locate the lateral tail vein.
- Swab the tail with an alcohol pad.
- Using an appropriate gauge needle and syringe, slowly inject the calculated volume of the AB-680 solution into the tail vein.
- Monitor the animal for any adverse reactions during and after administration.
- Follow the predetermined dosing schedule for the duration of the experiment.

Experimental Workflow for In Vivo Dosing Preparation



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Caption: Workflow for preparing AB-680 for in vivo dosing.



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